

Personal protective equipment for handling N6-(4-Hydroxybenzyl)adenosine

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Compound of Interest

Compound Name: N6-(4-Hydroxybenzyl)adenosine

Cat. No.: B1662826

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Essential Safety and Handling Guide for N6-(4-Hydroxybenzyl)adenosine

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **N6-(4-Hydroxybenzyl)adenosine**. The following procedures are based on the safety data for the closely related compound, Adenosine, and should be implemented to ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **N6-(4-Hydroxybenzyl)adenosine**, appropriate personal protective equipment is essential to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

PPE Category	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1][2]
Respiratory Protection	Under normal use conditions, no protective equipment is needed.[1] Where protection from nuisance levels of dust is desired, use dust masks.[2]

Operational Plan: Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of the compound and the safety of laboratory personnel.

Engineering Controls:

- Facilities storing or utilizing this material should be equipped with an eyewash facility and a safety shower.
- Use in a well-ventilated area. Provide appropriate exhaust ventilation at places where dust is formed.[2]

Handling Procedures:

- Avoid formation of dust and aerosols.[2]
- Avoid contact with skin, eyes, or clothing.[1]
- Wash hands thoroughly after handling and before breaks.[1]
- Keep containers tightly closed when not in use.

Storage:

- Store in a cool, dry, and well-ventilated place.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- The recommended storage temperature is 2 - 8 °C.[\[2\]](#)

Disposal Plan

All waste materials should be handled as potentially hazardous. Follow institutional and local regulations for chemical waste disposal.

Spill Cleanup:

- Use proper personal protective equipment as indicated in the PPE section.
- Sweep up and shovel the material.[\[1\]](#)[\[2\]](#)
- Place the collected material into a suitable, closed container for disposal.[\[1\]](#)[\[2\]](#)
- Avoid generating dust during cleanup.[\[1\]](#)

Waste Disposal:

- Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations.
- Do not allow the material to enter drains or watercourses.

Emergency Procedures: First Aid

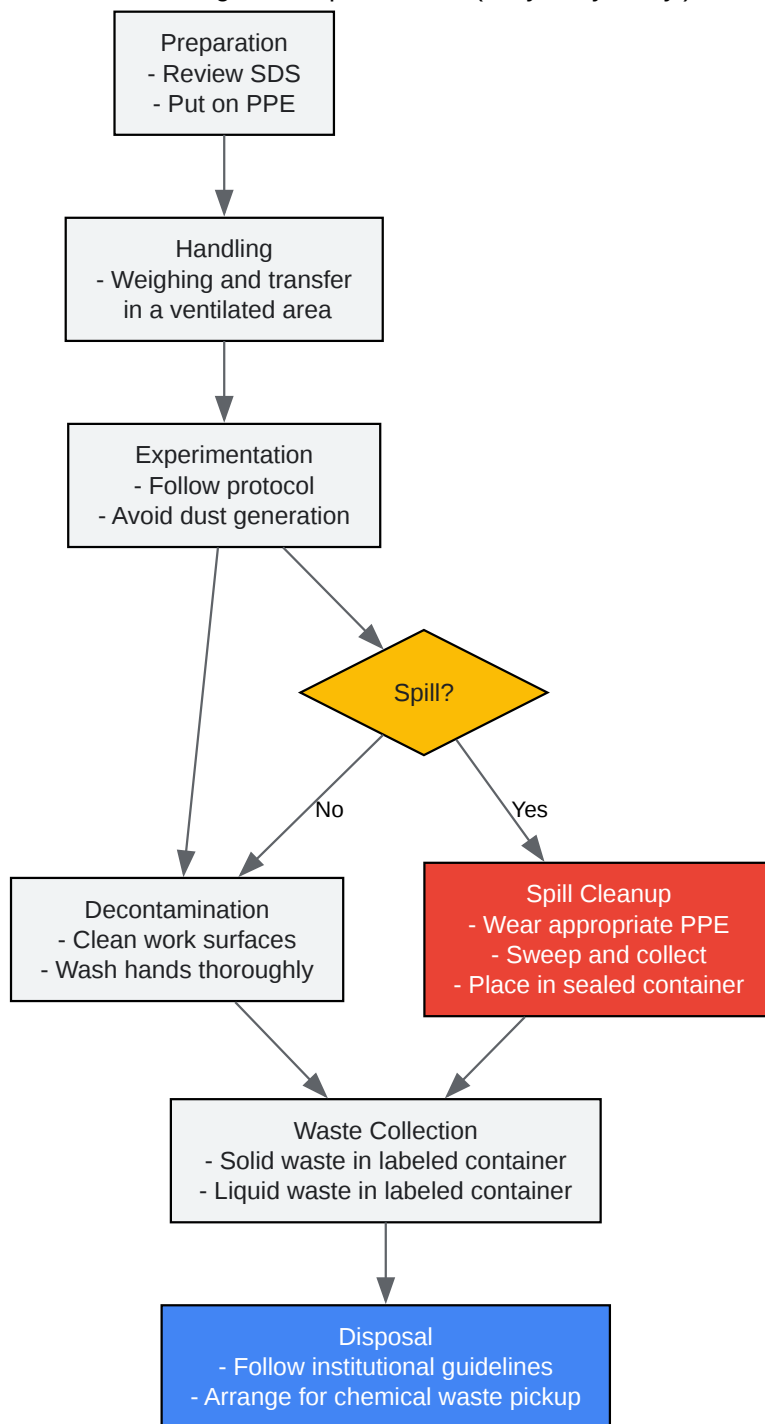
In case of exposure, follow these first-aid measures immediately.

Exposure Route	First Aid Measures
Inhalation	If breathed in, move the person into fresh air. If not breathing, give artificial respiration.[2]
Skin Contact	Wash off with soap and plenty of water.[2]
Eye Contact	Flush eyes with water as a precaution.[2]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.[2]

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the standard operating procedure for handling and disposing of **N6-(4-Hydroxybenzyl)adenosine** in a laboratory setting.

Workflow for Handling and Disposal of N6-(4-Hydroxybenzyl)adenosine



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Caption: Standard operating procedure for **N6-(4-Hydroxybenzyl)adenosine**.

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